

Application Note: Flow Injection Analysis of Copper(II) using the Tetraamminecopper(II) Complex

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Compound of Interest

Compound Name: Tetraamminecopper ion

Cat. No.: B106667

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Copper is an essential trace element but can be toxic at elevated concentrations. Consequently, the rapid and accurate determination of copper(II) ions in various matrices, including environmental waters, pharmaceutical formulations, and biological samples, is of significant importance. Flow Injection Analysis (FIA) is a highly efficient automated technique that offers high sample throughput, excellent reproducibility, and minimal reagent consumption. [1] This application note details a simple and rapid FIA method for the spectrophotometric determination of copper(II). The method is based on the formation of the intensely blue-colored tetraamminecopper(II) complex ($[\text{Cu}(\text{NH}_3)_4]^{2+}$) upon the reaction of copper(II) ions with ammonia in an aqueous solution. The absorbance of this complex is measured at approximately 610 nm, which is directly proportional to the concentration of copper in the sample.

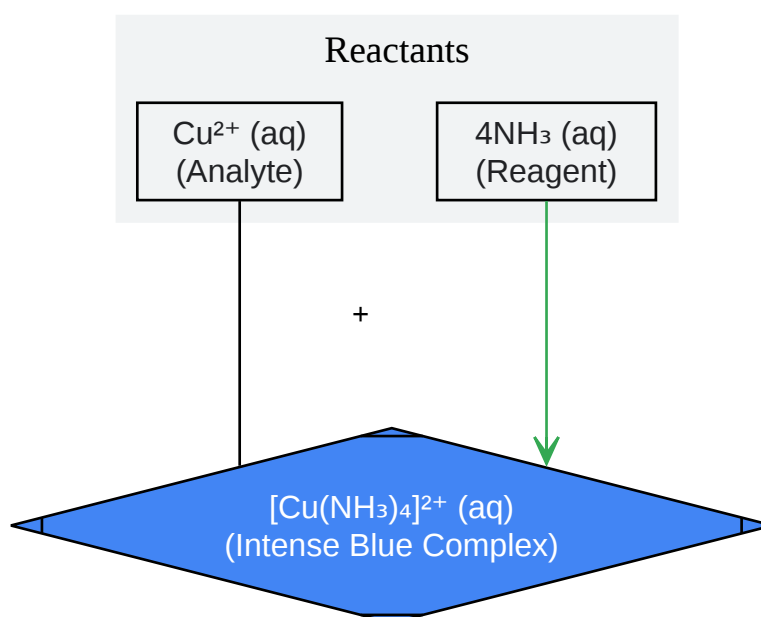
Principle of the Method

Sample solutions containing copper(II) ions are injected into a carrier stream of deionized water. This stream subsequently merges with a reagent stream of ammonia solution. In the ensuing reaction coil, the copper(II) ions react with excess ammonia to form the stable and intensely blue tetraamminecopper(II) complex. [2][3]

The chemical reaction is as follows: $\text{Cu}^{2+} (\text{aq}) + 4\text{NH}_3 (\text{aq}) \rightleftharpoons [\text{Cu}(\text{NH}_3)_4]^{2+} (\text{aq})$

The absorbance of the resulting blue complex is measured in a flow-through cell using a spectrophotometer set to the wavelength of maximum absorbance (λ_{max}), which is approximately 610 nm.^{[2][4]} The peak height recorded is proportional to the copper(II) concentration in the injected sample.

Chemical Reaction Pathway



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Caption: Formation of the tetraamminecopper(II) complex.

Experimental Protocols

Reagents and Standards Preparation

- **Deionized Water:** High-purity deionized water (18 MΩ·cm) should be used for the preparation of all solutions.
- **Carrier Solution:** Deionized water.
- **Reagent Solution (1.0 M Ammonia):** In a fume hood, carefully add 67.0 mL of concentrated ammonia solution (~28-30%, ACS grade) to approximately 500 mL of deionized water in a 1

L volumetric flask. Dilute to the mark with deionized water and mix thoroughly.

- Copper(II) Stock Standard Solution (1000 mg/L): Accurately weigh 3.929 g of copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$, ACS grade) and dissolve it in deionized water in a 1 L volumetric flask. Add 1 mL of concentrated nitric acid as a preservative, dilute to the mark with deionized water, and mix well.
- Working Standard Solutions (1 - 50 mg/L): Prepare a series of working standards by appropriate serial dilution of the 1000 mg/L stock standard solution with deionized water.

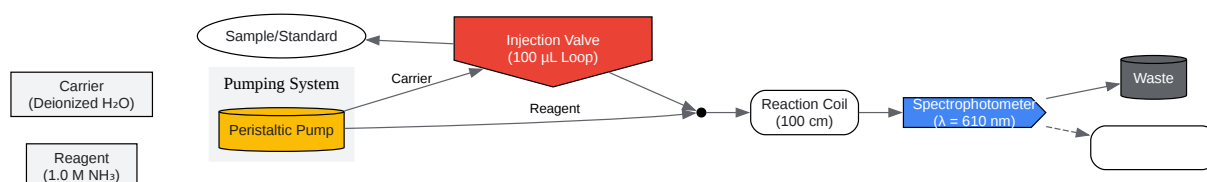
Instrumentation and FIA Manifold

The FIA system consists of the following components:

- A multi-channel peristaltic pump.
- A six-port injection valve equipped with a 100 μL sample loop.
- PTFE tubing (0.8 mm internal diameter).
- A T-connector for merging streams.
- A reaction coil (100 cm length).
- A spectrophotometer with a micro-flow-through cell (10 mm path length).
- A data acquisition system (computer with appropriate software).

The components are assembled as illustrated in the workflow diagram below.

FIA Experimental Workflow



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Caption: Merging-zones manifold for FIA of copper(II).

Experimental Procedure

- **System Startup:** Set the spectrophotometer to a wavelength of 610 nm. Start the peristaltic pump and allow the carrier and reagent solutions to flow through the system for at least 10 minutes to obtain a stable baseline.
- **Blank Measurement:** Inject a deionized water sample to obtain the blank signal.
- **Calibration:** Inject the prepared working standard solutions in order of increasing concentration (e.g., 1, 5, 10, 25, 50 mg/L). Each standard should be injected in triplicate to ensure reproducibility.
- **Calibration Curve:** Construct a calibration curve by plotting the average peak height (absorbance) versus the concentration of the copper standards.
- **Sample Analysis:** Inject the unknown samples (pre-filtered if necessary and diluted to fall within the calibration range) in triplicate.
- **Concentration Determination:** Determine the concentration of copper(II) in the unknown samples by interpolating their average peak heights from the calibration curve.

Data Presentation

The performance of FIA methods for copper determination is well-documented. While the exact figures for this specific reagent combination may vary, the following table summarizes typical performance characteristics observed for similar FIA-spectrophotometric methods for copper analysis.

Parameter	Typical Value	Reference
Wavelength (λ_{max})	~610 nm	[2]
Linear Range	2 - 50 mg/L	[5]
Limit of Detection (LOD)	0.2 mg/L	[6]
Sample Throughput	60 - 80 samples/hour	[5][7]
Relative Standard Deviation (RSD)	< 2%	[5][6]
Injection Volume	50 - 100 μL	[5]

Discussion

- **Interferences:** A primary advantage of using ammonia as a reagent is that many common interfering metal ions (e.g., Fe^{3+} , Al^{3+} , Mg^{2+}) will precipitate as hydroxides in the alkaline ammonia solution and are unlikely to cause spectral interference. However, other metal ions that form soluble ammine complexes, such as Ni^{2+} (blue-violet), Co^{2+} (straw-colored, but can oxidize), and Zn^{2+} (colorless), could be potential interferences depending on their concentration and the sample matrix.
- **Optimization:** For specific applications, parameters such as reagent concentration, flow rate, and reaction coil length can be optimized to enhance sensitivity or increase sample throughput. A higher ammonia concentration ensures complete complex formation.[2] Longer reaction coils may yield higher absorbance signals but can decrease the sampling rate due to increased dispersion.

Conclusion

The flow injection analysis method utilizing the formation of the tetraamminecopper(II) complex provides a simple, rapid, and cost-effective means for the determination of copper(II). The

procedure involves readily available and inexpensive reagents and is easily automated, making it highly suitable for routine analysis in quality control and environmental monitoring laboratories.

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